

Spectroscopic Characterization Guide: - Methylpropan-2-amine (Free Amine vs. HCl Salt) [1]

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Compound of Interest

Compound Name: *N*-methylpropan-2-amine
hydrochloride
Cat. No.: B12096330

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-methylpropan-2-amine (also known as

-methylisopropylamine)[1]

Executive Summary & Application Context

In drug development and synthetic organic chemistry, selecting the correct form of a secondary amine is critical.

-methylpropan-2-amine exists as a volatile, nucleophilic liquid in its free base form, making it ideal for acylation or alkylation reactions.[1] In contrast, the hydrochloride salt is a stable, non-volatile solid, preferred for storage, handling, and solubility in aqueous media.

Distinguishing these two forms spectroscopically is a fundamental skill. The protonation of the nitrogen atom in the salt form induces significant electronic changes, resulting in predictable diagnostic shifts in Nuclear Magnetic Resonance (NMR) and distinct vibrational modes in Infrared (IR) spectroscopy.

Chemical & Physical Profile

Before analyzing spectral data, one must recognize the physical distinctions that dictate sample preparation.

Feature	Free Amine (-methylpropan-2-amine)	HCl Salt (-methylpropan-2-amine HCl)
CAS Number	4747-21-1	54565-61-6
Formula		
MW	73.14 g/mol	109.60 g/mol
Physical State	Colorless, volatile liquid	White crystalline solid
Boiling/Melting	bp 50–53 °C (Volatile!)[1]	mp ~193–194 °C (Stable)
Solubility	Miscible in organic solvents (, Et2O), Water	Soluble in Water, Methanol, DMSO
Acidity ()	~10.5 (Conjugate acid)	~10.5 (Acidic proton donor)

“

Critical Handling Note: The free amine is highly volatile. When preparing NMR samples in

, keep the sample chilled and capped to prevent evaporation and concentration changes.

NMR Characterization Guide

Mechanism of Shift Changes

The conversion from free amine to hydrochloride salt involves the protonation of the lone pair on the nitrogen:

This introduces a positive charge, which exerts a strong electron-withdrawing inductive effect (-I).[1] This "deshields" adjacent nuclei, causing their signals to shift downfield (higher ppm).[2]

Comparative H NMR Data

Solvent Note: Free amine data is typically in

. Salt data is often in

or

due to solubility.[1]

Proton Environment	Free Amine (ppm)	HCl Salt (ppm)	Shift (ppm)	Multiplicity
A: Isopropyl Methyls	0.98 – 1.05	1.25 – 1.35	+0.3	Doublet (6H)
B: N-Methyl	2.30 – 2.42	2.60 – 2.70	+0.3	Singlet (3H)
C: Methine	2.75 – 2.90	3.30 – 3.50	+0.6	Septet (1H)
D: Amine Proton	0.5 – 1.5 (Broad)	8.5 – 9.5 (Broad)*	N/A	Broad Singlet (1H)

*Note: The ammonium protons (NH₃⁺) are only visible in non-exchangeable solvents like DMSO-d₆. [1] In CDCl₃, this signal disappears due to deuterium exchange (CD₂Cl₂). [1][3]

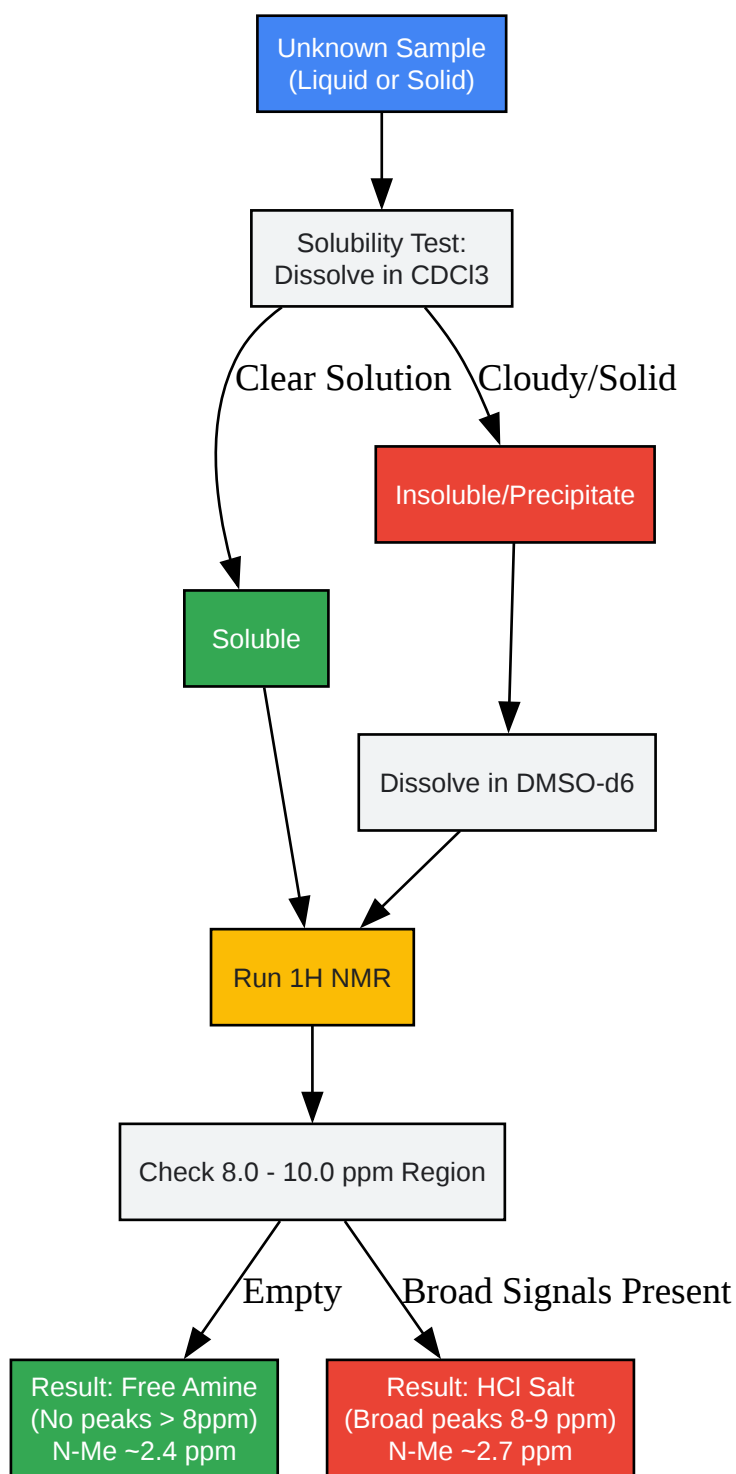
C NMR Trends

The carbon skeleton also experiences deshielding, though less dramatically than protons.

- N-Methyl Carbon: Shifts from ~33 ppm (Free) to ~35-38 ppm (Salt).[\[1\]](#)
- Methine Carbon: Shifts from ~48 ppm (Free) to ~50-52 ppm (Salt).[\[1\]](#)

NMR Decision Workflow

The following diagram illustrates the logical flow for identifying the species and validating the salt formation.



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Caption: Decision tree for distinguishing free amine from salt using solubility and NMR chemical shifts.

Infrared (IR) Spectroscopy Guide

IR spectroscopy provides the quickest "fingerprint" verification of salt formation.

Key Diagnostic Bands

Functional Group	Free Amine (Liquid Film)	HCl Salt (KBr/ATR)	Diagnostic Feature
N-H Stretch	3300 – 3350 cm Single, weak-to-medium sharp band. [1]	2400 – 3000 cm Very broad, strong absorption. [1] Often overlaps C-H stretches.	The "Ammonium Broadening": The disappearance of the sharp 3300 band and appearance of a massive broad region is the primary indicator of salt formation.
N-H Bending	~1650 cm (Scissoring, weak)	1580 – 1610 cm Medium intensity. [1]	Salt formation often enhances the bending mode intensity.
C-N Stretch	1000 – 1250 cm	1000 – 1250 cm	Less useful for distinguishing forms. [1]

Experimental Protocols

Protocol A: Conversion of HCl Salt to Free Amine (Free-Basing)

Use this when you have the stable salt but need the nucleophilic amine for a reaction.[\[1\]](#)

- Dissolution: Suspend 1.0 g of

-methylpropan-2-amine HCl in 5 mL of water.
- Basification: Slowly add 10 mL of 2M NaOH (or saturated

) while stirring. The solution will become cloudy as the organic amine separates.

- Extraction: Extract the mixture with Dichloromethane (DCM) (mL).
 - Note: The amine is small and somewhat water-soluble; multiple extractions are necessary. [\[1\]](#)
- Drying: Dry the combined organic layers over anhydrous or .
- Concentration: Carefully remove the solvent under reduced pressure at low temperature (do not heat >30°C).
 - Warning: The free amine (bp 50°C) will co-evaporate with DCM if vacuum is too strong or bath is too hot. Atmospheric distillation is often safer.

Protocol B: Preparation of HCl Salt from Free Amine

Use this to stabilize the volatile amine for storage.

- Solvation: Dissolve the free amine in diethyl ether or ethanol.
- Acidification: Cool the solution to 0°C in an ice bath. Add (2M in ether or 1.25M in methanol) dropwise.
- Precipitation: The white solid salt should precipitate immediately.
- Filtration: Filter the solid under vacuum/inert atmosphere. Wash with cold ether.
- Drying: Dry under high vacuum to remove excess acid and solvent.

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